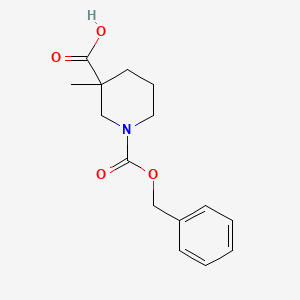

molecular formula C15H19NO4 B576059 1-[(Benzyloxy)carbonyl]-3-methylpiperidine-3-carboxylic acid CAS No. 174543-78-3

1-[(Benzyloxy)carbonyl]-3-methylpiperidine-3-carboxylic acid

Cat. No. B576059
CAS RN: 174543-78-3
M. Wt: 277.32
InChI Key: VTRVUNGMWPPWGP-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
In Stock
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US08758830B2

Procedure details

LiOH (15.0 mL, 30.1 mmol) was added to 1-benzyl 3-ethyl 3-methylpiperidine-1,3-dicarboxylate (3.0 g, 10.0 mmol) in ethanol (15 mL), and the reaction mixture was stirred at 86° C. for 1 hour. The ethanol was removed, and ether (30 mL) was added. The aqueous layer was separated and acidified with saturated potassium hydrogen sulfate to a pH of about 3 to about 4, extracted with ethyl acetate (50 mL), washed with brine and dried over sodium sulfate. After removal of the solvent, 1-(benzyloxycarbonyl)-3-methylpiperidine-3-carboxylic acid (2.6 g, 92% yield) was isolated as an oil.
Name
LiOH
Quantity
15 mL
Type
reactant
Reaction Step One
Name
1-benzyl 3-ethyl 3-methylpiperidine-1,3-dicarboxylate
Quantity
3 g
Type
reactant
Reaction Step One
Name
ethanol
Quantity
15 mL
Type
solvent
Reaction Step One
Name
1-(benzyloxycarbonyl)-3-methylpiperidine-3-carboxylic acid
Yield
92%

Identifiers

REACTION_CXSMILES
[Li+].[OH-].[CH3:3][C:4]1([C:20]([O:22]CC)=[O:21])[CH2:9][CH2:8][CH2:7][N:6]([C:10]([O:12][CH2:13][C:14]2[CH:19]=[CH:18][CH:17]=[CH:16][CH:15]=2)=[O:11])[CH2:5]1>C(O)C>[CH2:13]([O:12][C:10]([N:6]1[CH2:7][CH2:8][CH2:9][C:4]([CH3:3])([C:20]([OH:22])=[O:21])[CH2:5]1)=[O:11])[C:14]1[CH:15]=[CH:16][CH:17]=[CH:18][CH:19]=1 |f:0.1|

Inputs

Step One
Name
LiOH
Quantity
15 mL
Type
reactant
Smiles
[Li+].[OH-]
Name
1-benzyl 3-ethyl 3-methylpiperidine-1,3-dicarboxylate
Quantity
3 g
Type
reactant
Smiles
CC1(CN(CCC1)C(=O)OCC1=CC=CC=C1)C(=O)OCC
Name
ethanol
Quantity
15 mL
Type
solvent
Smiles
C(C)O

Conditions

Temperature
Control Type
UNSPECIFIED
Setpoint
86 °C
Stirring
Type
CUSTOM
Details
the reaction mixture was stirred at 86° C. for 1 hour
Rate
UNSPECIFIED
RPM
0
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

CUSTOM
Type
CUSTOM
Details
The ethanol was removed
ADDITION
Type
ADDITION
Details
ether (30 mL) was added
CUSTOM
Type
CUSTOM
Details
The aqueous layer was separated
EXTRACTION
Type
EXTRACTION
Details
extracted with ethyl acetate (50 mL)
WASH
Type
WASH
Details
washed with brine
DRY_WITH_MATERIAL
Type
DRY_WITH_MATERIAL
Details
dried over sodium sulfate
CUSTOM
Type
CUSTOM
Details
After removal of the solvent

Outcomes

Product
Details
Reaction Time
 1 h
Name
1-(benzyloxycarbonyl)-3-methylpiperidine-3-carboxylic acid
Type
product
Smiles
C(C1=CC=CC=C1)OC(=O)N1CC(CCC1)(C(=O)O)C
Measurements
Type Value Analysis
AMOUNT: MASS 2.6 g
YIELD: PERCENTYIELD 92%
YIELD: CALCULATEDPERCENTYIELD 93.8%
